

Application Notes and Protocols for RuDiOBn Staining in Primary Neurons

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Compound of Interest

Compound Name: *RuDiOBn*
Cat. No.: *B15610286*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of Rhodamine B octadecyl ester (likely abbreviated as **RuDiOBn**) for fluorescently labeling the plasma membranes of primary neurons. This lipophilic cationic dye stably integrates into the lipid bilayer, making it an excellent tool for visualizing neuronal morphology, and studying membrane dynamics in both live and fixed cells.

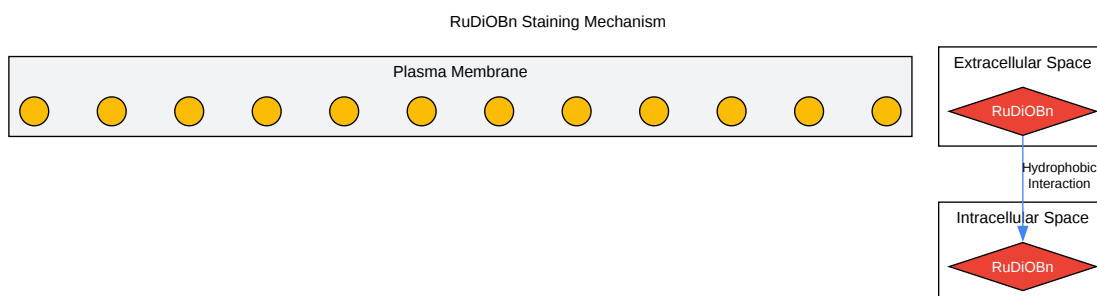
Data Presentation

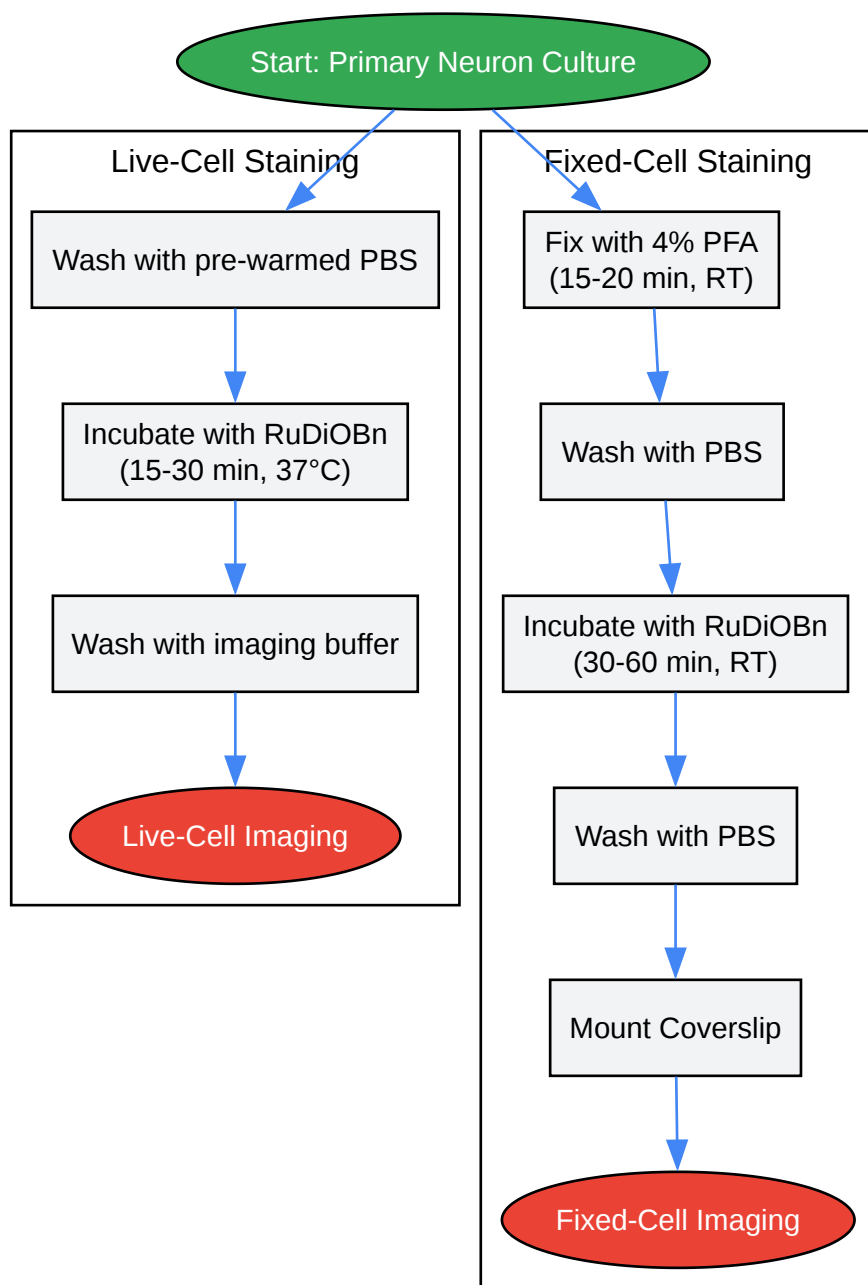
The following table summarizes the key quantitative parameters for successful **RuDiOBn** staining of primary neurons. These values represent a starting point for optimization in your specific experimental setup.

Parameter	Live-Cell Imaging	Fixed-Cell Imaging
RuDiOBn Stock Solution	1 mM in DMSO	1 mM in DMSO
Working Concentration	50 nM - 1 μ M	1 μ M - 5 μ M
Incubation Time	15 - 30 minutes	30 - 60 minutes
Incubation Temperature	37°C	Room Temperature
Fixative (for fixed cells)	N/A	4% Paraformaldehyde (PFA) in PBS
Fixation Time	N/A	15 - 20 minutes
Excitation Wavelength (max)	~565 nm	~565 nm
Emission Wavelength (max)	~585 nm	~585 nm

Mechanism of Staining

RuDiOBn is an amphiphilic molecule with a positively charged rhodamine headgroup and a long, hydrophobic octadecyl tail. This structure facilitates its spontaneous insertion and stable integration into the plasma membrane of neurons. The octadecyl chain anchors the dye within the lipid bilayer, while the fluorescent rhodamine moiety resides near the membrane surface.





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